

Urolithin D: A Tool for Investigating Eph-ephrin Signaling in Cancer Research

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Compound of Interest

Compound Name: Urolithin D

Cat. No.: B031458

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Urolithin D, a metabolite produced by the gut microbiota from ellagitannins found in pomegranates, berries, and nuts, has emerged as a significant modulator of critical cellular signaling pathways. Of particular interest is its role as a selective antagonist of the EphA2 receptor, a member of the erythropoietin-producing hepatocellular (Eph) receptor tyrosine kinase family. The Eph-ephrin signaling axis is a key regulator of diverse physiological and pathological processes, including cell migration, adhesion, proliferation, and differentiation. Its dysregulation is frequently implicated in cancer progression and metastasis. **Urolithin D** offers a valuable pharmacological tool to dissect the intricacies of EphA2 signaling and to explore its therapeutic potential as an anti-cancer agent.

These application notes provide a comprehensive guide for utilizing **Urolithin D** to study Eph-ephrin signaling, with a focus on its inhibitory effects on EphA2 activation and downstream cellular functions. Detailed protocols for key in vitro experiments are provided to facilitate the investigation of **Urolithin D**'s mechanism of action.

Data Presentation

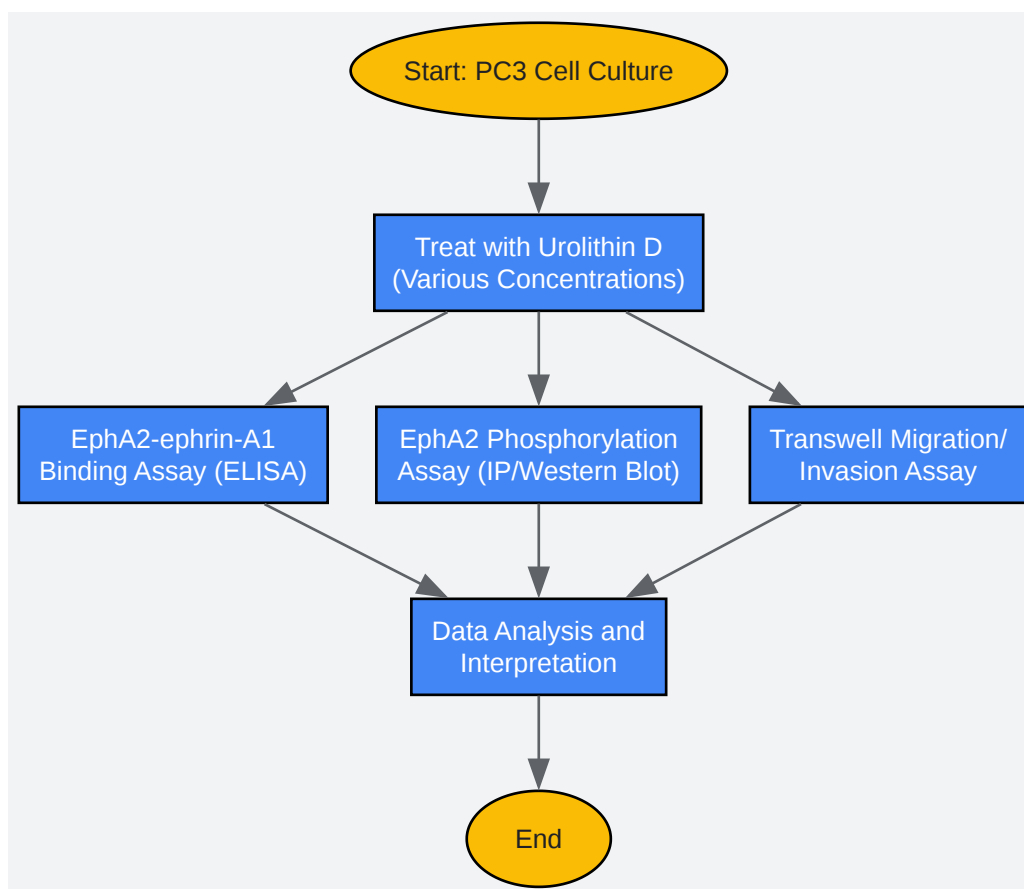
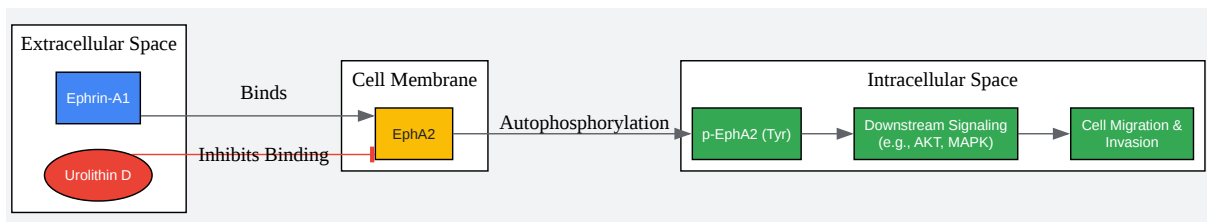
The following tables summarize the quantitative data regarding the inhibitory activity of **Urolithin D** on EphA2 signaling.

Parameter	Value	Assay Condition	Cell Line
IC50 for EphA2- ephrin-A1 Binding Inhibition	0.9 μ M	ELISA-based binding assay	-
IC50 for EphA2 Phosphorylation Inhibition	0.7 μ M	Western Blot analysis of ephrin-A1-Fc induced phosphorylation	PC3 (Prostate Cancer)

Table 1: In vitro efficacy of **Urolithin D** on EphA2 signaling.

Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the EphA2 signaling pathway and a typical experimental workflow for studying the effects of **Urolithin D**.



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